

Disambiguation of Hydroxy-PEG2-CH2-Boc: A Technical Overview of Related Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy-PEG2-CH2-Boc

Cat. No.: B1673965

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For Researchers, Scientists, and Drug Development Professionals

The precise chemical entity "**Hydroxy-PEG2-CH2-Boc**" is not unambiguously defined in common chemical literature and supplier catalogs. The nomenclature can be interpreted in several ways, leading to different potential structures. This guide aims to clarify the possible interpretations by presenting data on closely related and commonly used bifunctional PEG linkers. We will focus on a likely candidate, N-Boc-2-(2-hydroxyethoxy)ethylamine (also known as Boc-NH-PEG2-OH), and provide its molecular details.

To ensure the relevance of the provided data, researchers are strongly encouraged to confirm the exact structure of interest, for instance, by providing a CAS number or a chemical structure diagram.

Quantitative Data Summary

For clarity and ease of comparison, the molecular formula and weight of the most plausible interpretation, Boc-NH-PEG2-OH, are presented below.

Compound Name	Molecular Formula	Molecular Weight	CAS Number
N-Boc-2-(2-hydroxyethoxy)ethylamine	C9H19NO4	205.25 g/mol [1]	139115-91-6 [1]

Chemical Structure

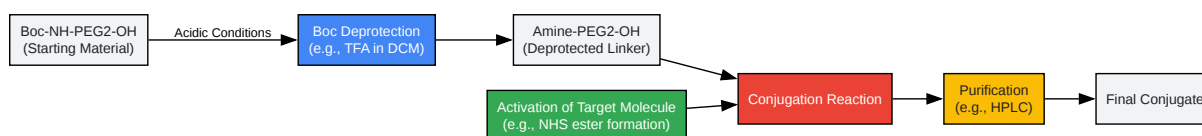
The chemical structure of N-Boc-2-(2-hydroxyethoxy)ethylamine is characterized by a two-unit polyethylene glycol (PEG) spacer, with one terminus protected by a tert-butyloxycarbonyl (Boc) group and the other end bearing a hydroxyl group.

Experimental Protocols & Methodologies

Detailed experimental protocols are highly specific to the application of the PEG linker.

Common applications include bioconjugation, drug delivery, and the synthesis of PROTACs (Proteolysis Targeting Chimeras).

A general experimental workflow for the utilization of a Boc-protected PEG linker in bioconjugation is outlined below. This workflow illustrates the logical steps from deprotection to conjugation.



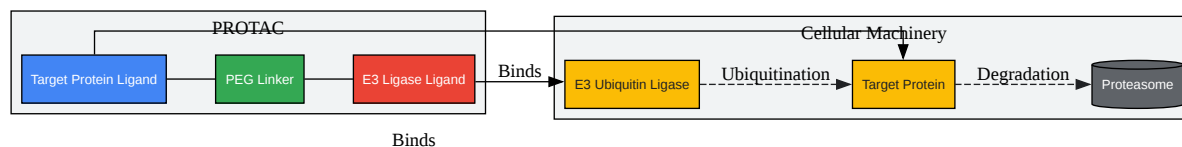
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Caption: A generalized experimental workflow for the conjugation of a Boc-protected PEG linker.

Signaling Pathway Context

PEG linkers such as **Hydroxy-PEG2-CH2-Boc** and its analogs are synthetic molecules primarily used to connect two other molecules, for instance, a targeting ligand and a therapeutic agent in a PROTAC. They do not have an intrinsic signaling pathway but are instrumental in enabling the function of the final conjugate.

The logical relationship in a PROTAC, where the PEG linker plays a crucial role, is depicted below.



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Caption: The logical relationship of components in a PROTAC-mediated protein degradation pathway.

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References

- 1. Boc-NH-PEG2-OH | CAS:139115-91-6 | Biopharma PEG [biochempeg.com]
- To cite this document: BenchChem. [Disambiguation of Hydroxy-PEG2-CH2-Boc: A Technical Overview of Related Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673965#molecular-weight-and-formula-of-hydroxy-peg2-ch2-boc]

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